

stability and storage conditions for Tetramethylimidazoimidazole dione compounds

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Tetrahydro-1,3,4,6-tetramethylimidazo(4,5-d)imidazole-2,5(1H,3H)-dione

CAS No.: 10095-06-4

Cat. No.: S560436

Get
Quote

Fundamental Properties & Storage

The core structure of your compound is based on an **imidazolidine-2,4-dione** (commonly known as a hydantoin) with methyl substitutions [1]. Understanding this parent structure is key for predicting behavior.

The table below outlines the typical physical properties and recommended storage conditions for such compounds.

Property / Condition	Typical Range or Specification	Notes & Implications
Common Name	5,5-Dimethylhydantoin (Analogous compound) [2]	Tetramethylimidazoimidazole dione is a more complex, specific derivative.
Molecular Formula	Information not available in search results	Consult the certificate of analysis for your specific compound.
Melting Point	175-180°C (for 5,5-Dimethylhydantoin) [2]	A high melting point suggests thermal stability at room temperature.

Property / Condition	Typical Range or Specification	Notes & Implications
Water Solubility	0.1 g/mL (hot, for 5,5-Dimethylhydantoin) [2]	Solubility is moderate and temperature-dependent.
Long-Term Storage	25°C ± 2°C / 60% RH ± 5% RH [3]	The standard for pharmaceutical products in temperate climates.
Accelerated Storage	40°C ± 2°C / 75% RH ± 5% RH [3]	Used for rapid stability assessment and shelf-life prediction.
Light Sensitivity	Requires protection [3]	Use amber vials or light-proof containers to prevent photodegradation.

Analytical Methodologies

Routine analysis is crucial for monitoring stability and identifying degradation. Here are detailed protocols for key techniques:

High-Performance Liquid Chromatography (HPLC)

HPLC is the primary method for assessing purity and stability, separating the parent compound from its potential impurities or degradation products.

- **Principle:** Reversed-Phase Chromatography, where a non-polar stationary phase and a polar mobile phase are used. Analytes are retained based on their hydrophobicity [4].
- **Detailed Protocol:**
 - **Column:** C18 column (4.6 x 150 mm, 5 µm). For better reproducibility, classify your column using systems like the PQRI approach [5].
 - **Mobile Phase:** A gradient of water (Mobile Phase A) and acetonitrile (Mobile Phase B).
 - **Elution Program:**
 - 0–10 min: 5% B → 50% B
 - 10–20 min: 50% B → 95% B

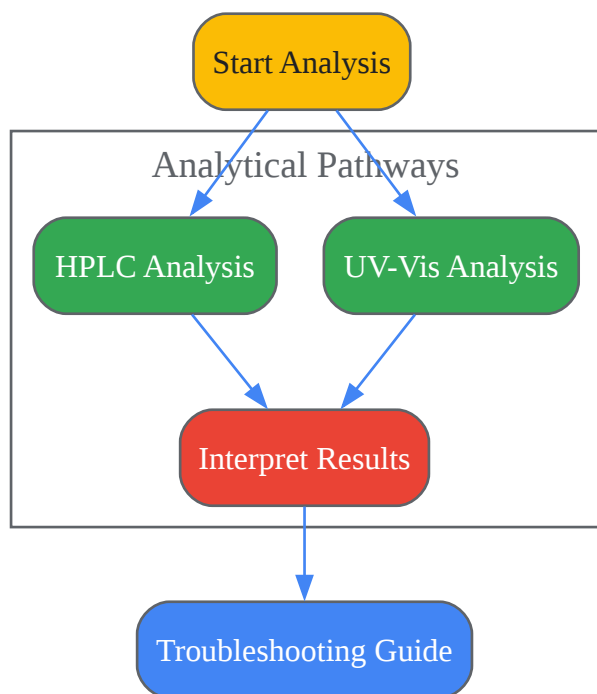
- 20–25 min: 95% B (hold for column cleaning)
 - 25–30 min: 95% B → 5% B (re-equilibration)
 - **Flow Rate:** 1.0 mL/min
 - **Column Temperature:** 30°C
 - **Detection:** UV-Vis detector at 210-230 nm (to capture the imidazolidine-dione chromophore).
 - **Injection Volume:** 10 µL
 - **Sample Preparation:** Dissolve the compound in a suitable solvent (e.g., methanol or the initial mobile phase) at a concentration of ~1 mg/mL.
- **Advanced Tip: Retention Time Prediction (LCTRS Method)** To accurately identify peaks without a full set of reference standards, use the **Linear Calibration using Two Reference Substances (LCTRS)** method [5].
 - **Step 1:** Run your sample and identify two known peaks using available reference standards.
 - **Step 2:** Establish a linear relationship between the measured retention times (tR) on your system and a set of standard retention times (StR). The StR is the arithmetic average of tR for the same compound across many different HPLC systems [5].
 - **Step 3:** Use this linear equation to predict the tR of other components in your sample, enabling their identification.

UV-Vis Spectroscopy

This technique is used for quantitative analysis and can provide information on the compound's electronic structure.

- **Principle:** Molecules absorb UV or visible light, promoting electrons to higher energy states. The resulting absorption spectrum is a characteristic property [6] [7].
- **Detailed Protocol:**
 - **Instrument Calibration:** Use a solvent blank (e.g., methanol) to zero the spectrophotometer.
 - **Sample Preparation:** Prepare a dilute solution of the compound (typically aiming for an absorbance between 0.2 and 1.0 AU) in a spectroscopically suitable solvent (e.g., methanol, ethanol, or water).
 - **Cuvette:** Use quartz cuvettes for UV range analysis, as glass and plastic absorb UV light [6].
 - **Analysis:** Scan from 200 nm to 400 nm to obtain the absorption spectrum. The wavelength of maximum absorption (λ_{max}) can be used for identification and quantification using the Beer-Lambert law [6] [7].

The workflow for developing and troubleshooting your analytical methods is summarized in the following diagram:



[Click to download full resolution via product page](#)

Troubleshooting Guide & FAQs

Q1: My HPLC peaks are broad or have poor shape. What could be the cause?

- **Cause A:** The sample solvent is too strong. **Solution:** Ensure your sample is dissolved in a solvent that is weaker than or similar to the initial mobile phase composition.
- **Cause B:** Column degradation or contamination. **Solution:** Flush the column according to the manufacturer's instructions. If the problem persists, consider replacing the column.
- **Cause C:** Incorrect pH for ionizable compounds. **Solution:** If your compound has ionizable groups, use buffered mobile phases to control pH and sharpen the peaks.

Q2: The retention time of my compound is inconsistent between runs or different HPLC systems.

- **Cause:** Small variations in mobile phase composition, column temperature, and column batch can significantly impact retention in reversed-phase HPLC [4].
- **Solution:** Use the **LCTRS method** described above. By calibrating your system with two reference substances, you can create a reliable prediction model for your specific setup, making the method more robust and transferable [5].

Q3: How should I handle this compound to ensure its stability during experiments?

- **Solution:**

- **Storage:** Store the solid compound in a sealed container under controlled conditions: **25°C ± 2°C / 60% RH ± 5% RH** is a safe default for long-term storage [3].
- **Light:** Always protect from light by using amber vials or storing in the dark [3].
- **Moisture:** If the compound is hygroscopic (absorbs moisture), store it in a desiccator or use packaging with a good moisture barrier [3].
- **Solutions:** Prepare fresh solutions when possible. For stock solutions, determine stability over time under storage conditions (e.g., refrigerated or frozen).

Q4: The absorbance in my UV-Vis analysis is outside the recommended range (too high or too low).

- **Cause:** The sample concentration is too high (absorbance >1) or too low.
- **Solution:** The Beer-Lambert law is most accurate for absorbances between 0.2 and 1.0 AU [6] [7]. Either dilute your sample or use a cuvette with a shorter path length to decrease absorbance. Conversely, concentrate your sample or use a longer path length cuvette to increase a low absorbance.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. [sciencedirect.com/topics/chemistry/imidazolidine-2-4-dione](https://www.sciencedirect.com/topics/chemistry/imidazolidine-2-4-dione) [sciencedirect.com]
2. 5,5-Dimethylimidazolidine-2,4-dione | CAS#:77-71-4 | Chemsrvc [chemsrc.com]
3. In Pharma Industry | GMP Insiders Stability Storage Conditions [gmpinsiders.com]
4. - HPLC Forum Retention Time Chromatography [chromforum.org]
5. A simple method for HPLC prediction: linear calibration... retention time [cmjournal.biomedcentral.com]
6. - UV : Principle, Strengths and... | Technology Networks Vis Spectroscopy [technologynetworks.com]
7. -visible Ultraviolet - Wikipedia spectroscopy [en.wikipedia.org]

To cite this document: Smolecule. [stability and storage conditions for Tetramethylimidazoimidazole dione compounds]. Smolecule, [2026]. [Online PDF]. Available at:
[<https://www.smolecule.com/products/b560436#stability-and-storage-conditions-for-tetramethylimidazoimidazole-dione-compounds>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com